

commercial suppliers of high-purity 3-Fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Fluorobenzaldehyde

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An In-Depth Technical Guide to High-Purity **3-Fluorobenzaldehyde** for Researchers and Drug Development Professionals

Introduction

3-Fluorobenzaldehyde (CAS No. 456-48-4), also known as m-fluorobenzaldehyde, is a critical fluorinated aromatic aldehyde that serves as a versatile building block in organic synthesis.^[1] Its unique electronic properties, imparted by the meta-positioned fluorine atom, enhance its reactivity and make it an essential intermediate in the development of complex molecules.^[1] For researchers in the pharmaceutical, agrochemical, and fine chemical industries, sourcing high-purity **3-Fluorobenzaldehyde** is paramount to ensure the success of multi-step syntheses, improve reaction yields, and avoid the introduction of deleterious impurities.^[2] This guide provides a comprehensive overview of commercial suppliers, quality control methodologies, and potential impurities to assist scientists in procuring and qualifying this vital reagent.

Commercial Suppliers and Specifications

Several reputable chemical suppliers offer **3-Fluorobenzaldehyde** in various grades of purity. The choice of supplier often depends on the required purity level, available documentation (such as a Certificate of Analysis), and scale. High-purity grades, typically 97% or higher, are essential for demanding applications in drug development and material science.^[2]

Below is a summary of specifications from leading commercial suppliers. Note that specific values may vary by batch, and it is crucial to consult the lot-specific Certificate of Analysis (CoA) for precise data.

Parameter	Sigma-Aldrich (Merck)	Thermo Scientific Chemicals	Chem-Impex International
Product Name	3-Fluorobenzaldehyde	3-Fluorobenzaldehyde	3-Fluorobenzaldehyde
CAS Number	456-48-4[3]	456-48-4[4]	456-48-4[1]
Purity (Assay)	97%[3]	97%[4]	≥ 99% (by GC)[1]
Appearance	Colorless to light yellow liquid[1]	Clear colorless to yellow liquid[4]	Colorless to light yellow liquid[1]
Molecular Formula	C ₇ H ₅ FO[3]	C ₇ H ₅ FO[4]	C ₇ H ₅ FO[1]
Molecular Weight	124.11 g/mol [3]	124.11 g/mol	124.11 g/mol [1]
Boiling Point	66-68 °C at 20 mmHg[3]	Not specified	66-68 °C at 20 mmHg[1]
Density	1.17 g/mL at 25 °C[3]	Not specified	1.17 g/mL at 25 °C[1]
Refractive Index	n ₂₀ /D 1.518[3]	1.5165-1.5215 at 20 °C[4]	n ₂₀ /D 1.518[1]
Key Specifications	Assay (97%)[3]	Free Acid (≤1.5%), FTIR (Conforms)[4]	Purity (≥99% by GC) [1]

Synthesis Routes and Potential Impurities

Understanding the synthesis of **3-Fluorobenzaldehyde** is key to anticipating potential impurities. A common industrial method is the oxidation of 3-fluorotoluene.[5][6] This process can lead to several common impurities that may be present in the final product:

- **Unreacted Starting Material:** Residual 3-fluorotoluene.
- **Over-oxidation Product:** 3-Fluorobenzoic acid is a primary impurity, formed by the further oxidation of the aldehyde.[5] It is highly susceptible to oxidation by atmospheric oxygen,

necessitating storage in a closed container.[5]

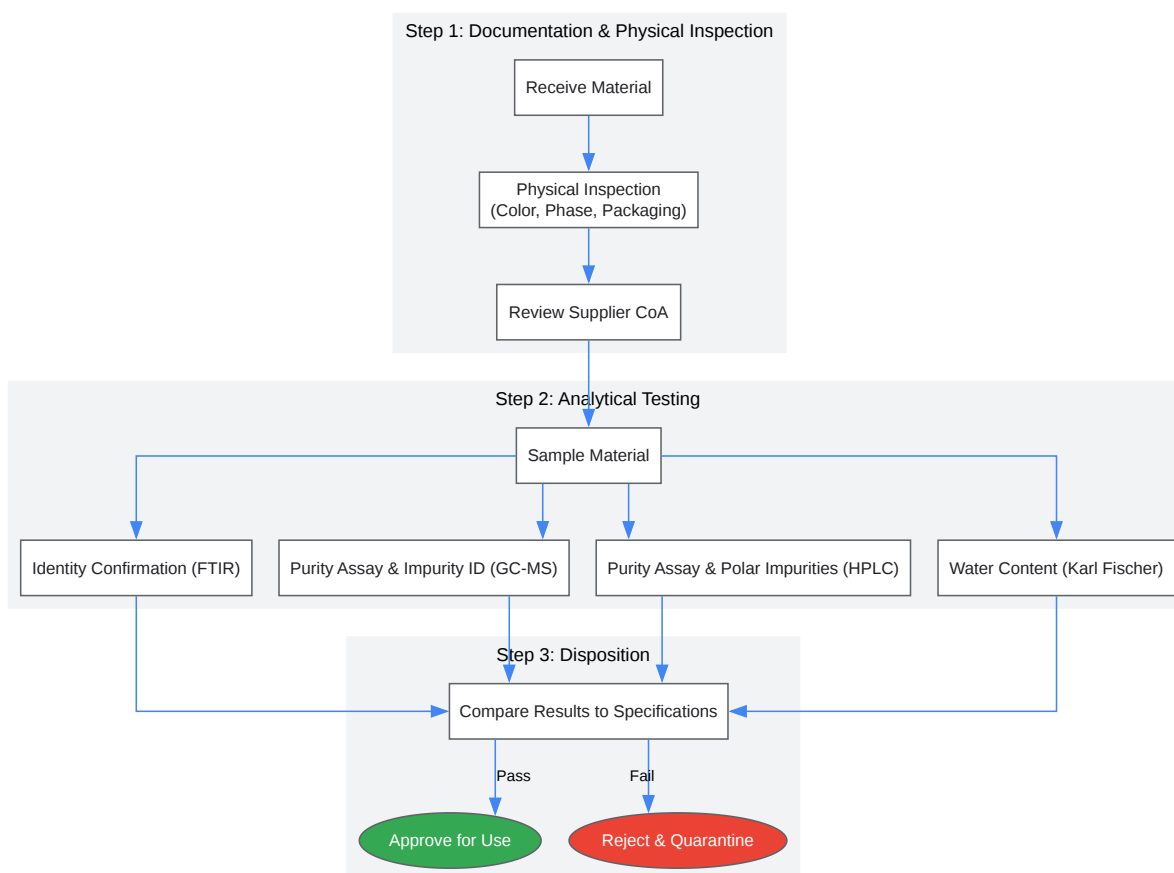
- **Isomeric Impurities:** Depending on the purity of the starting materials, other positional isomers of fluorobenzaldehyde or fluorotoluene could be present.
- **Residual Solvents and Catalysts:** Solvents like acetic acid or catalysts such as manganese or cobalt compounds may be carried over from the synthesis.[7]

Quality Control and Experimental Protocols

A robust quality control (QC) process is essential to verify the identity, purity, and quality of incoming **3-Fluorobenzaldehyde**. This typically involves a combination of chromatographic and spectroscopic techniques.

Incoming Material QC Workflow

The following diagram illustrates a typical workflow for the quality control of a newly received batch of **3-Fluorobenzaldehyde**.



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Figure 1. Quality control workflow for incoming **3-Fluorobenzaldehyde**.

Experimental Protocol 1: Purity and Impurity Analysis by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal method for assessing the purity of volatile compounds like **3-Fluorobenzaldehyde** and for identifying and quantifying non-polar impurities. The following method is adapted from established procedures for similar aromatic aldehydes.[\[8\]](#)

- Instrumentation:
 - Gas Chromatograph with a Mass Selective Detector (e.g., Agilent 8890 GC with 7000D MS).[\[8\]](#)[\[9\]](#)
- Sample Preparation:
 - Prepare a stock solution of **3-Fluorobenzaldehyde** at 1 mg/mL in a suitable GC-grade solvent (e.g., Dichloromethane or Acetonitrile).[\[8\]](#)
 - Perform serial dilutions to create calibration standards if quantitative analysis of specific impurities is required.
- GC-MS Parameters:
 - Column: DB-624, 30 m x 0.25 mm, 1.4 µm film thickness, or equivalent.[\[8\]](#)
 - Carrier Gas: Helium at a constant flow of 2.0 mL/min.[\[8\]](#)
 - Inlet Temperature: 250 °C.
 - Injection Mode: Split (e.g., 50:1 ratio).
 - Oven Program:
 - Initial Temperature: 100 °C, hold for 2 minutes.
 - Ramp 1: 10 °C/min to 200 °C, hold for 2 minutes.
 - Ramp 2: 25 °C/min to 250 °C, hold for 5 minutes.[\[8\]](#)

- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Full Scan (m/z 40-300) for initial impurity identification. Selected Ion Monitoring (SIM) can be used for higher sensitivity quantification of known impurities.

Experimental Protocol 2: Purity Analysis by HPLC (Polar Impurities)

High-Performance Liquid Chromatography (HPLC) is particularly useful for quantifying less volatile or more polar impurities, such as the over-oxidation product 3-fluorobenzoic acid.

- Instrumentation:
 - HPLC system with a UV detector.
- Sample Preparation:
 - Prepare a stock solution of **3-Fluorobenzaldehyde** at 1 mg/mL in the mobile phase.
 - Filter the sample through a 0.45 µm syringe filter before injection.
- HPLC Parameters:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (containing 0.1% phosphoric acid to control ionization), e.g., 60:40 (v/v) Acetonitrile:Water.
 - Flow Rate: 1.0 mL/min.[8]
 - Column Temperature: 30 °C.
 - Detection: UV at 254 nm.
 - Injection Volume: 10 µL.

Conclusion

3-Fluorobenzaldehyde is an indispensable reagent for innovation in drug discovery and material science.[1][2] The quality of this starting material directly impacts the success of complex synthetic endeavors. Therefore, a thorough understanding of available commercial grades, potential impurities stemming from synthetic routes, and robust analytical methods for quality control is crucial. By implementing the workflows and protocols outlined in this guide, researchers and drug development professionals can ensure they are using high-purity, well-characterized **3-Fluorobenzaldehyde**, thereby enhancing the reliability and reproducibility of their scientific work.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. 3-フルオロベンズアルデヒド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-Fluorobenzaldehyde, 97% 250 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. Page loading... [wap.guidechem.com]
- 6. CN101735028A - Oxidation preparation method of fluorobenzaldehyde - Google Patents [patents.google.com]
- 7. CN106565445A - Preparation method of p-fluorobenzaldehyde - Google Patents [patents.google.com]
- 8. benchchem.com [benchchem.com]
- 9. agilent.com [agilent.com]
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